

In-Depth Technical Guide to the Physical Properties of (1S)-(+)-Neomenthyl Acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1S)-(+)-Neomenthyl acetate

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This technical guide provides a comprehensive overview of the core physical properties of **(1S)-(+)-Neomenthyl acetate**, a significant chiral compound with applications in flavor, fragrance, and pharmaceutical industries. This document collates available data into a structured format, outlines general experimental protocols for property determination, and presents a visual representation of its stereochemical context.

Core Physical and Chemical Properties

(1S)-(+)-Neomenthyl acetate, also known by its IUPAC name [(1S,2S,5R)-5-methyl-2-(1-methylethyl)cyclohexyl] acetate, is a monoterpene ester. Its physical characteristics are crucial for its handling, formulation, and application in various scientific and industrial settings.

Data Presentation: Physical Property Summary

The following table summarizes the key physical and chemical properties of **(1S)-(+)-Neomenthyl acetate**.

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₂ O ₂	[1][2]
Molecular Weight	198.30 g/mol	[1][2]
CAS Number	2552-91-2	[1][2]
Appearance	Colorless to pale yellow clear liquid (estimated)	[3]
Melting Point	36-38 °C (literature)	[4]
Boiling Point	81 °C at 3 mm Hg (literature)	[4]
229-230 °C at 760 mm Hg (estimated)	[3]	
Density	0.912 g/mL at 25 °C (literature)	[4]
Refractive Index	Not explicitly found for (1S)-(+)-Neomenthyl acetate. For l-Menthyl acetate: 1.4468 at 20°C/D.	[5]
Optical Rotation	Specific value not definitively found. The "(+)" designation indicates dextrorotation. For the related l-Menthyl acetate, the specific optical rotation is reported as -79.42° at 20°C/D.	[5]
Solubility	Soluble in alcohol. Insoluble in water. Estimated water solubility: 17.13 mg/L at 25 °C.	[3]

Experimental Protocols

While specific experimental documentation for the determination of every physical property of **(1S)-(+)-Neomenthyl acetate** is not readily available in single sources, the following are detailed, generalized methodologies commonly employed for such characterizations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **(1S)-(+)-Neomenthyl acetate**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology: Thiele Tube Method (for small quantities)

- **Sample Preparation:** A small amount of the liquid sample (a few microliters) is placed in a small test tube or a fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Apparatus Setup:** The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating is continued until the bubbling is rapid and continuous.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.^[6]

Determination of Melting Point

The melting point is a fundamental property for assessing the purity of a solid compound. For a substance like **(1S)-(+)-Neomenthyl acetate**, which can exist as a solid at or near room temperature, this is a relevant parameter.

Methodology: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of the crystalline solid is finely powdered and packed into a capillary tube sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted. A narrow melting point range typically indicates a high degree of purity.

Determination of Density

Density is the mass per unit volume of a substance and is temperature-dependent.

Methodology: Pycnometry

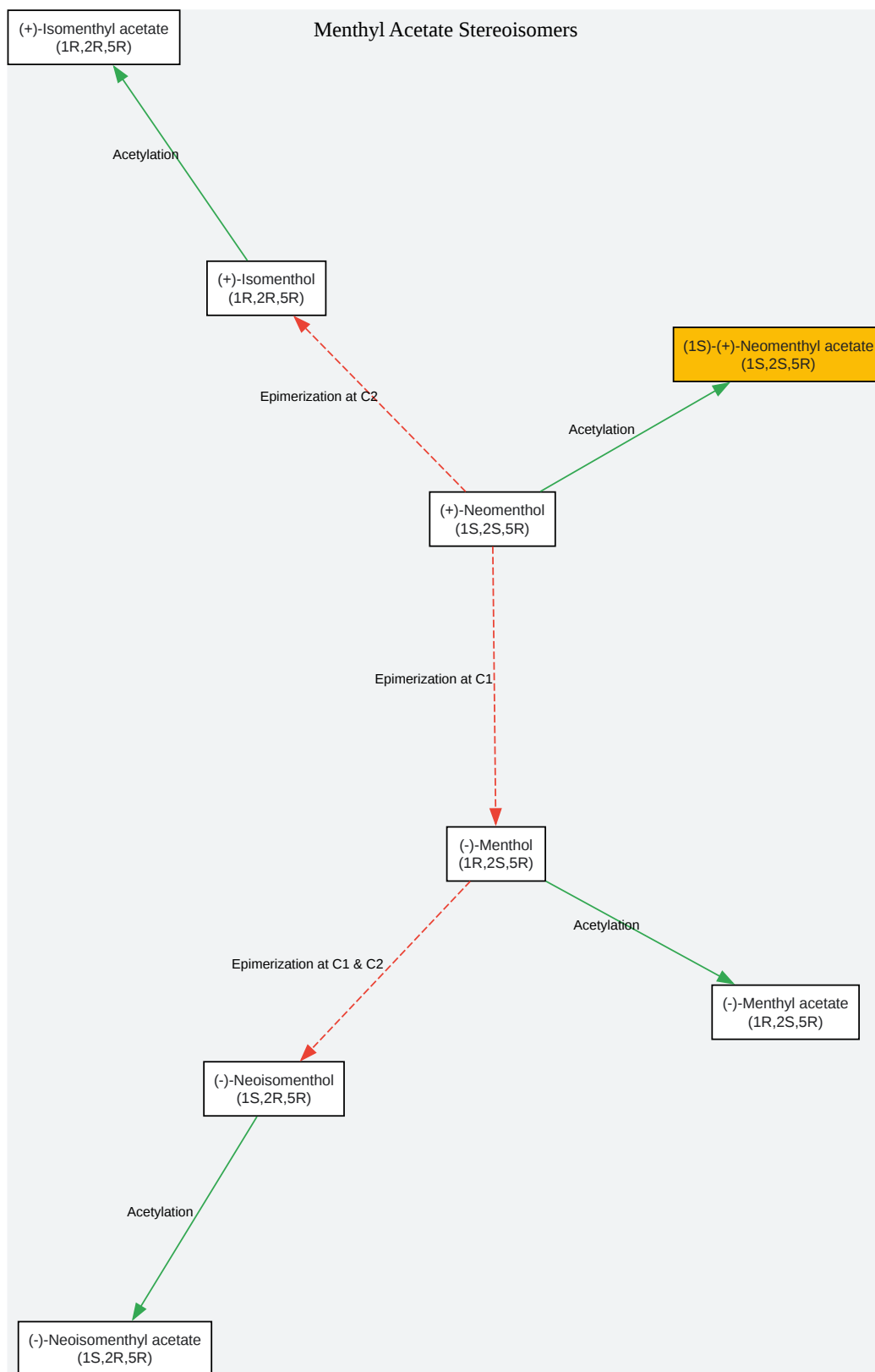
- **Pycnometer Calibration:** A pycnometer, a flask with a specific, accurately known volume, is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again. The volume of the pycnometer is calculated from the mass and density of the reference liquid.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with the sample liquid (**(1S)-(+)-Neomenthyl acetate**) at the same temperature.
- **Mass Determination:** The pycnometer containing the sample is weighed.
- **Density Calculation:** The density of the sample is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.^{[7][8][9]}

Mandatory Visualization

Stereochemical Relationships of Menthyl Acetate Isomers

The stereochemistry of **(1S)-(+)-Neomenthyl acetate** is defined by the spatial arrangement of the isopropyl, methyl, and acetate groups on the cyclohexane ring. It is one of several possible

stereoisomers of menthyl acetate. The following diagram illustrates the relationship between the common menthol isomers and their corresponding acetate esters.



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Caption: Stereoisomeric relationships of menthol and menthyl acetate.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of (1S)-(+)-Neomenthyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199892#physical-properties-of-1s-neomenthyl-acetate]

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